

# Technical Support Center: Trinexapac-ethyl Application on Turfgrass

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## Compound of Interest

Compound Name: Trinexapac

Cat. No.: B012964

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and turfgrass management professionals in addressing turfgrass bronzing and other issues following the application of **Trinexapac**-ethyl.

## Troubleshooting Guide: Diagnosing and Addressing Turfgrass Bronzing

Use this guide to systematically diagnose and remedy turfgrass discoloration or "bronzing" that may occur after the application of **Trinexapac**-ethyl (TE).

**Problem:** Turfgrass exhibits a bronze or yellowish-brown discoloration following **Trinexapac**-ethyl application.

**Initial Assessment:**

- **Timing of Discoloration:** When did the bronzing appear relative to the TE application?
  - Discoloration appearing within a few days of application is likely a direct response to the treatment.[\[1\]](#)
- **Application Rate and Frequency:** What was the application rate and was it the first application of the season?

- Higher rates, especially for the initial application, can increase the likelihood of phytotoxicity.[\[2\]](#)
- Turfgrass Species: What species of turfgrass was treated?
  - Different species and even cultivars have varying sensitivities to TE.[\[3\]](#)[\[4\]](#)
- Environmental Conditions: What were the weather conditions before, during, and after application (e.g., temperature, light intensity)?
  - Applications during periods of stress, such as high temperatures or low light, can exacerbate bronzing.[\[5\]](#)[\[6\]](#)
- Tank Mix Components: What other products were included in the tank mix?
  - Tank-mixing with iron can sometimes contribute to discoloration under certain conditions.

Potential Causes and Corrective Actions:

Potential Cause	Corrective Action	Preventative Measures
Initial Application Shock	Mow the affected turf; the discolored tips will be removed. The turf should recover. <a href="#">[1]</a>	For the first application of the season, use a lower rate (e.g., half the standard rate) to allow the turf to acclimate. <a href="#">[2]</a>
Excessive Application Rate	Ensure adequate irrigation and consider a light application of nitrogen to support recovery, unless contraindicated by turf type and season. <a href="#">[7]</a>	Strictly adhere to recommended application rates for the specific turfgrass species and mowing height. Adjust rates based on growing conditions. <a href="#">[2]</a> <a href="#">[8]</a>
Environmental Stress	Provide supplemental irrigation to alleviate drought stress. If low light is a factor, consider if light exposure can be improved.	Avoid applying TE during periods of extreme heat, drought, or other environmental stresses. <a href="#">[5]</a> Applications in shaded conditions may require adjusted management practices. <a href="#">[6]</a> <a href="#">[9]</a>
Tank Mix Incompatibility	Review tank mix components. In the future, consider alternatives to iron for masking bronzing, such as manganese.	Conduct a jar test to ensure physical compatibility of all tank mix partners. Avoid tank-mixing with high levels of iron or calcium, which can reduce TE efficacy.
Nutrient Imbalance	Perform a soil or tissue analysis to identify any nutrient deficiencies.	Maintain a balanced fertility program. Tank-mixing with manganese may help mitigate bronzing.

## Frequently Asked Questions (FAQs)

Q1: What is **Trinexapac**-ethyl and how does it work?

A1: **Trinexapac**-ethyl (TE) is a plant growth regulator (PGR) that works by inhibiting the biosynthesis of gibberellic acid, a plant hormone responsible for cell elongation.[\[10\]](#)[\[11\]](#) By reducing gibberellic acid levels, TE slows vertical shoot growth, leading to a more compact and dense turfgrass sward. This can reduce mowing frequency and improve turf quality.[\[10\]](#)[\[12\]](#)

Q2: Why does turfgrass sometimes turn a bronze color after **Trinexapac**-ethyl application?

A2: The bronzing or discoloration is a temporary phytotoxic response. It can be more pronounced with the first application of the season, at higher application rates, or when the turf is under stress.[\[1\]](#)[\[2\]](#) The exact physiological mechanism is complex but is related to the rapid reduction in cell elongation and potential temporary disruption of chloroplast function. Some research suggests that TE application can result in a more reddish hue in the leaves.[\[11\]](#)

Q3: How long does the discoloration from **Trinexapac**-ethyl last?

A3: The discoloration is typically temporary and can last for a few weeks.[\[13\]](#) Mowing will often remove the discolored leaf tips, and the turf will grow out of the bronzing as it acclimates to the PGR.[\[1\]](#)

Q4: Can I prevent turfgrass bronzing when using **Trinexapac**-ethyl?

A4: Yes, several strategies can minimize the risk of bronzing:

- Start with a lower rate: For the first application of the season, use a reduced rate.[\[2\]](#)
- Avoid application during stress: Do not apply TE to turf that is stressed by heat, drought, or disease.[\[5\]](#)
- Consider tank-mixing with manganese: Manganese has been shown to be compatible with TE and can help avoid the bronzing sometimes associated with iron tank mixes.
- Follow label instructions: Adhere to the recommended rates and application intervals for your specific turfgrass species.[\[8\]](#)

Q5: Is it safe to tank-mix **Trinexapac**-ethyl with other products like fertilizers or fungicides?

A5: TE is often tank-mixed with other products. However, compatibility should always be verified. Avoid mixing with products containing high concentrations of iron or calcium, as they can reduce the uptake and effectiveness of TE. When creating a new tank mix, a jar test is recommended to ensure physical compatibility.

Q6: Does the application rate of **Trinexapac**-ethyl need to be adjusted for different turfgrass species?

A6: Yes, different turfgrass species have varying sensitivities to TE. For example, recommended rates for Bentgrass on a golf green may be different from those for Bermudagrass on a fairway.<sup>[4][8]</sup> Always consult the product label for species-specific application rates.

## Data Presentation

Table 1: Influence of **Trinexapac**-ethyl Application Rates on Turfgrass Color

Turfgrass Species	Application Rate (kg a.i./ha)	Observation	Source
Ultradwarf Bermudagrass	0.013 - 0.026	TE-treated plots lost color before non-treated plots during cold acclimation.	<a href="#">[14]</a>
Various Warm-Season Grasses	0.38	Enhanced turfgrass color and quality in summer.	<a href="#">[15]</a>
Creeping Bentgrass	Varies (GDD model)	Applications based on a 200 GDD (Celsius) model provided the best turfgrass color and quality.	

Table 2: Summary of Mitigation Strategies for Turfgrass Bronzing

Strategy	Key Finding	Source
Tank Mix with Manganese	Manganese is compatible with TE and may yield higher growth suppression than TE and iron mixes, while reducing the risk of bronzing.	
Avoid Iron and Calcium	Iron and calcium can harden water and may reduce TE uptake into the leaf.	
Low Carrier Volume	Applying TE in a low water volume (e.g., 20-30 gallons per acre) ensures better leaf coverage and uptake.	
Reduced Initial Rates	Using a lower rate for the first application of the season can prevent phytotoxicity.	<a href="#">[2]</a>

## Experimental Protocols

### Protocol 1: Assessing Turfgrass Phytotoxicity and Recovery after **Trinexapac**-ethyl Application

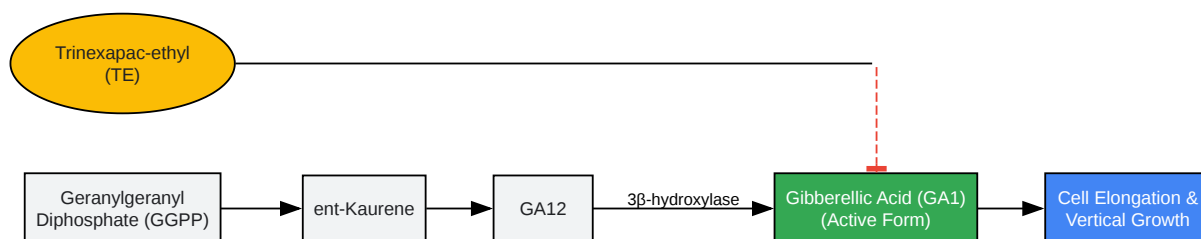
- Objective: To quantitatively assess the degree of bronzing and the recovery period of turfgrass after TE application.
- Methodology:
  - Establish experimental plots on a uniform stand of the target turfgrass species. Include an untreated control group.
  - Apply **Trinexapac**-ethyl at varying rates (e.g., recommended rate, 1.5x rate, 2x rate).
  - Visually assess turfgrass quality and color at regular intervals (e.g., 1, 3, 7, 14, and 21 days after treatment) using a 1-9 scale (1 = brown, dormant turf; 9 = ideal, dark green turf).[\[15\]](#)

- Measure turfgrass color using a portable spectrophotometer to obtain CIELab color space data (L, a, b\* values) for an objective assessment.<sup>[7][11]</sup>
- Record data and analyze for significant differences between treatments and over time to determine the extent of discoloration and the recovery period.

#### Protocol 2: Evaluating the Efficacy of Tank Mix Additives for Mitigating Bronzing

- Objective: To determine the effect of tank-mixing manganese versus iron with **Trinexapac-ethyl** on turfgrass color.
- Methodology:
  - Establish replicated plots on a uniform turfgrass area.
  - Treatments should include:
    - Untreated Control
    - **Trinexapac-ethyl** alone
    - **Trinexapac-ethyl** + Iron
    - **Trinexapac-ethyl** + Manganese
  - Apply all treatments at the recommended rates for the turfgrass species.
  - Visually rate turfgrass color and quality on a 1-9 scale at 3, 7, and 14 days after application.
  - Collect leaf tissue samples for chlorophyll content analysis to quantify plant health.
  - Statistically analyze the data to compare the effects of the different tank mix additives on turfgrass color.

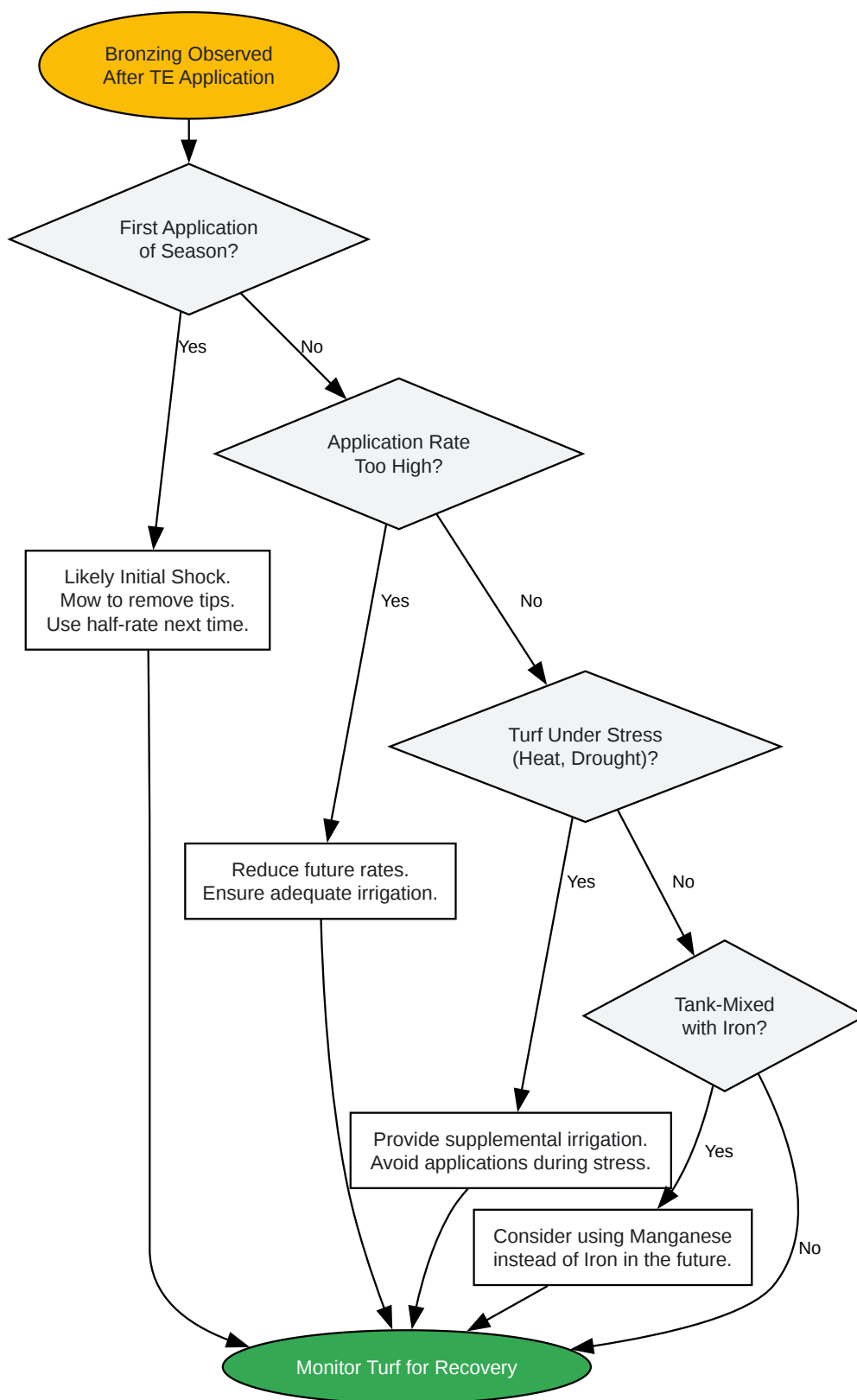
## Visualizations



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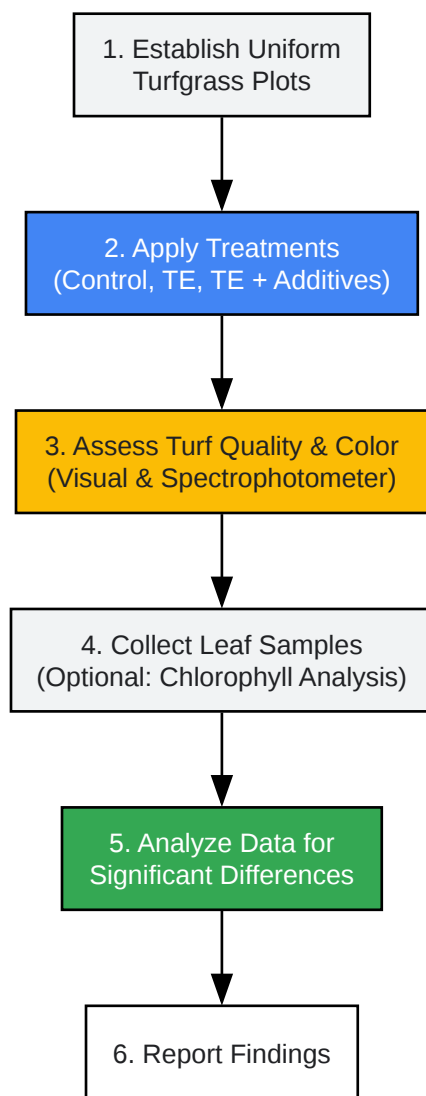
Caption: Gibberellic Acid Biosynthesis Pathway Inhibition by **Trinexapac-ethyl**.





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Caption: Troubleshooting workflow for turfgrass bronzing after TE application.



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Caption: Experimental workflow for assessing turfgrass response to TE.

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